

# 2-Cyanoacetamide: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: 2-Cyanoacetamide

Cat. No.: B1669375

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CAS Number: 107-91-5 Molecular Formula:  $C_3H_4N_2O$  Molecular Weight: 84.08 g/mol

This technical guide provides an in-depth overview of **2-Cyanoacetamide**, a pivotal organic compound in pharmaceutical research and development. It is tailored for researchers, scientists, and professionals in the field of drug development, offering detailed information on its chemical properties, synthesis, and significant applications.

## Core Chemical and Physical Properties

**2-Cyanoacetamide**, also known as malonamide nitrile or 3-nitrilopropionamide, is a white crystalline powder.<sup>[1]</sup> Its bifunctional nature, containing both a nitrile and an amide group, makes it a versatile precursor in the synthesis of a wide array of heterocyclic compounds, which are fundamental structures in many pharmaceutical agents.<sup>[2]</sup>

| Property          | Value  | Reference |
|-------------------|--|-----------|
| CAS Number        | 107-91-5                                       | [2]       |
| Molecular Formula | C <sub>3</sub> H <sub>4</sub> N <sub>2</sub> O | [1]       |
| Molecular Weight  | 84.08 g/mol                                    | [3]       |
| Melting Point     | 119 to 121 °C (246 to 250 °F;<br>392 to 394 K) | [4]       |
| Boiling Point     | 351.2 °C (664.2 °F; 624.3 K)                   | [4]       |
| Density           | 1.163 g/cm <sup>3</sup>                        | [4]       |
| Appearance        | White crystalline powder                       | [1]       |
| Solubility        | Highly soluble in water                        | [1]       |

## Synthesis of 2-Cyanoacetamide

Several methods for the synthesis of **2-Cyanoacetamide** have been established. Below are detailed protocols for two common laboratory-scale procedures.

### Experimental Protocol 1: Ammonolysis of Ethyl Cyanoacetate

This method involves the reaction of ethyl cyanoacetate with ammonia.

Materials:

- Ethyl cyanoacetate
- Concentrated ammonia water
- Ethanol
- Activated carbon
- Ice-salt mixture

#### Procedure:

- Cool ethyl cyanoacetate to below 20°C.
- Add concentrated ammonia water to the cooled ethyl cyanoacetate. The mixture will initially turn turbid and then become clear.
- After the reaction, cool the mixture in an ice-salt bath for 20 minutes to precipitate the crude product.
- Filter the precipitate and dry it to obtain crude **2-Cyanoacetamide**.
- For purification, dissolve the crude product in boiling ethanol.
- Add a small amount of activated carbon for decolorization and filter the hot solution.
- Cool the filtrate to allow the purified **2-Cyanoacetamide** to crystallize.
- Filter the crystals and dry them at 80-100°C to obtain the final product.[\[5\]](#)

## Experimental Protocol 2: From Malonamide and Triphosgene

This protocol describes a synthesis route starting from malonamide.

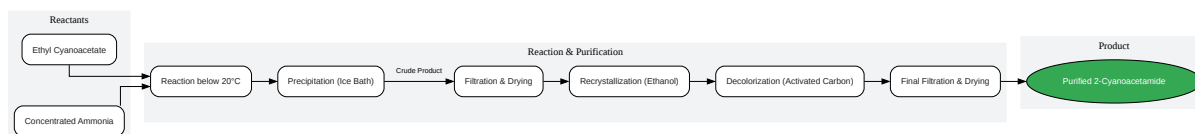
#### Materials:

- Malonamide (112.3g, 1.1mol)
- Cyclohexane (377.1g)
- Triphosgene (297g) dissolved in 891ml of cyclohexane
- Pipeline reactor

#### Procedure:

- Prepare a suspension of malonamide in cyclohexane.

- Set the temperature of the pipeline reactor to 80°C and the pressure to 1.5 MPa.
- Pump the malonamide suspension and the triphosgene solution into the reactor at a flow rate of 2 ml/min for each pump.
- After 30 minutes, collect the reaction mixture from the reactor outlet.
- Perform atmospheric distillation on the collected solution to recover the cyclohexane.
- Cool the remaining mixture and centrifuge to isolate the **2-Cyanoacetamide** product.[5] A yield of 99.0% with a purity of 98.3% as determined by HPLC has been reported for this method.[5]



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Caption: Workflow for the synthesis of **2-Cyanoacetamide** from ethyl cyanoacetate.

## Applications in Drug Development and Research

**2-Cyanoacetamide** is a crucial building block in the synthesis of numerous pharmacologically active compounds.[2] Its versatile reactivity allows for the construction of complex heterocyclic systems that are prevalent in many drug molecules.

### Key Applications:

- **Vitamin B6 Synthesis:** It serves as a fundamental precursor in the industrial synthesis of Vitamin B6 (pyridoxine), which is essential for numerous metabolic processes in the human body.[2]
- **Anticancer Agents:** Researchers utilize **2-Cyanoacetamide** in the development of novel therapeutic agents, including potential anti-cancer drugs.[2] Its structure can be readily modified and incorporated into complex molecular architectures to explore new drug candidates.
- **Antimicrobial Agents:** The development of antimicrobial agents for both human and veterinary medicine often involves derivatives of **2-Cyanoacetamide**. These derivatives have been investigated for their efficacy against bacterial and fungal infections.[6]
- **Heterocyclic Synthesis:** It is widely used in the synthesis of various heterocyclic compounds such as pyrazole, pyridine, and pyrimidine derivatives, which are significant scaffolds in medicinal chemistry.[1]
- **Analytical Reagent:** **2-Cyanoacetamide** is employed in spectrofluorimetric methods for the determination of the activity of certain drugs, such as H1 receptor antagonists.[4] It reacts with reducing carbohydrates in a borate buffer to produce intense fluorescence, making it useful for the automated analysis of carbohydrates.[1][6]

## Analytical Methodologies

The quantification and analysis of **2-Cyanoacetamide** are critical for quality control and research purposes. High-performance liquid chromatography (HPLC) is a commonly used technique.

## Experimental Protocol: HPLC Analysis of 2-Cyanoacetamide

This protocol outlines a reverse-phase HPLC method for the analysis of **2-Cyanoacetamide**.

Instrumentation:

- HPLC system with a suitable detector (e.g., DAD or fluorescence)

- Newcrom R1 column or equivalent C18 column

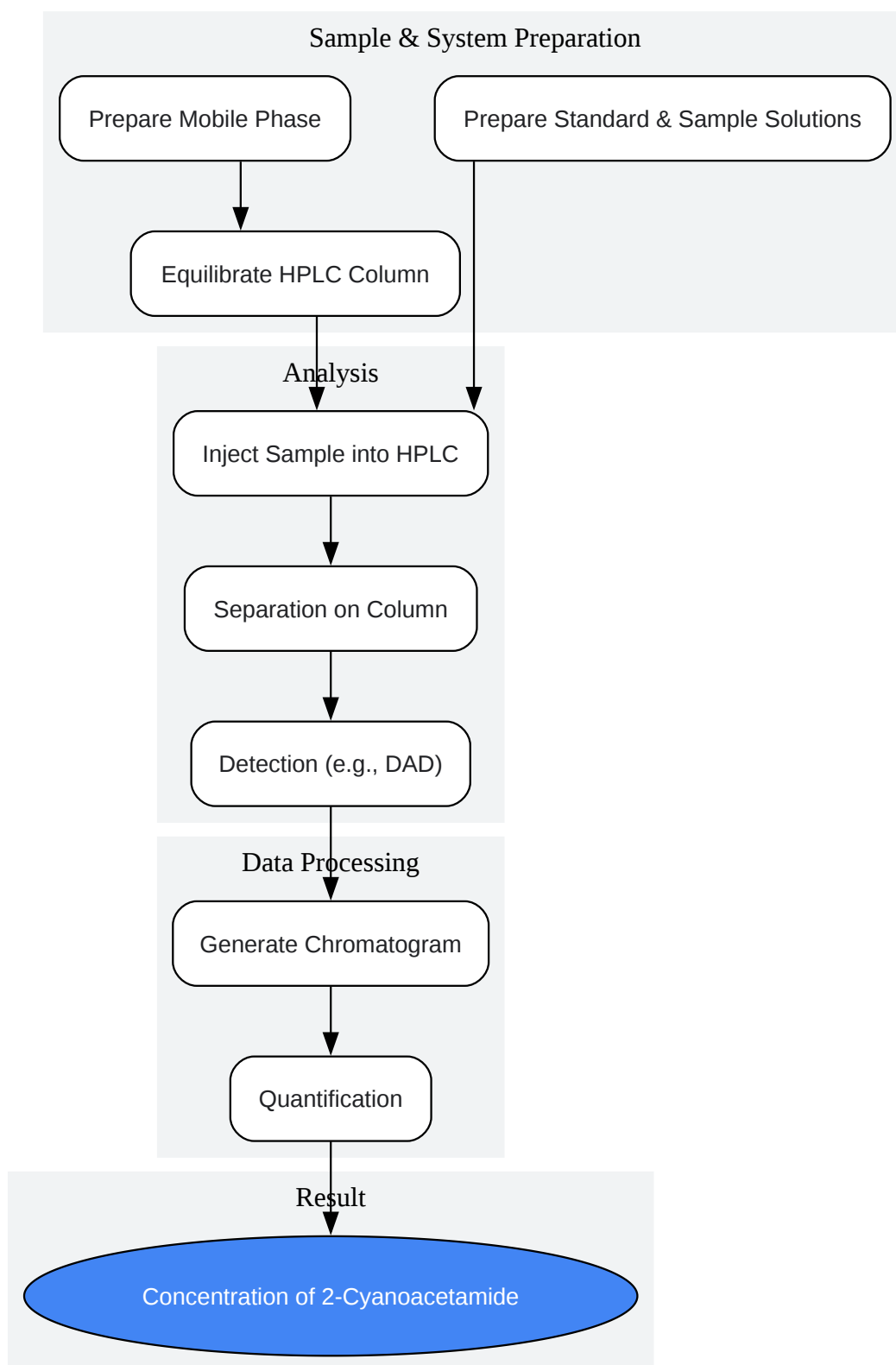
#### Mobile Phase:

- A mixture of acetonitrile (MeCN), water, and an acidifier (e.g., phosphoric acid or formic acid for MS compatibility).[7] A typical mobile phase could be acetonitrile - 0.1% formic acid (30:70, v/v).[8]

#### Procedure:

- Prepare the mobile phase and degas it.
- Equilibrate the HPLC column with the mobile phase until a stable baseline is achieved.
- Prepare standard solutions of **2-Cyanoacetamide** of known concentrations.
- Prepare the sample solution to be analyzed.
- Inject the standard and sample solutions into the HPLC system.
- Monitor the elution of **2-Cyanoacetamide** at an appropriate wavelength.
- Quantify the amount of **2-Cyanoacetamide** in the sample by comparing its peak area with those of the standards.

Derivatization for Enhanced Sensitivity: For trace analysis, a derivatization procedure can be employed to enhance detection sensitivity, particularly with fluorescence detection. **2-Cyanoacetamide** can be derivatized with reagents like 2-hydroxyacetophenone.[8]



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Caption: General workflow for the HPLC analysis of **2-Cyanoacetamide**.

## Biological Activity

While primarily used as a synthetic intermediate, derivatives of **2-Cyanoacetamide** have shown various biological activities. For instance, certain synthesized derivatives have demonstrated insecticidal properties against agricultural pests like the cotton leafworm and cowpea aphid.[9][10] This highlights the potential for developing new agrochemicals based on the **2-Cyanoacetamide** scaffold.

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